Technical Guide: Characterization of 6-Methyl-2H-1,2,4-triazine-5-thione

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Compound of Interest	
Compound Name:	*6-methyl-2H-1,2,4-triazine-5-thione*
CAS No.:	*15969-18-3*
Cat. No.:	*B095879*

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Executive Summary

6-methyl-2H-1,2,4-triazine-5-thione (MW: 127.17 g/mol) is a sulfur-containing heterocycle characterized by a 1,2,4-triazine core substituted with a methyl group at position 6 and a thione moiety at position 5.[1][2][3] Unlike the widely studied 3-thioxo derivatives (e.g., thiosemicarbazide condensates), the 5-thione isomer is synthetically elusive and exhibits distinct electronic properties.

This guide provides a rigorous protocol for its synthesis, purification, and multi-modal characterization, emphasizing the resolution of thione-thiol tautomerism which dictates its reactivity as a ligand and biological pharmacophore.

Structural Dynamics & Tautomerism

The characterization of this molecule is fundamentally an exercise in defining its tautomeric state. The molecule exists in equilibrium between the 5-thione (NH form) and the 5-thiol (SH form).

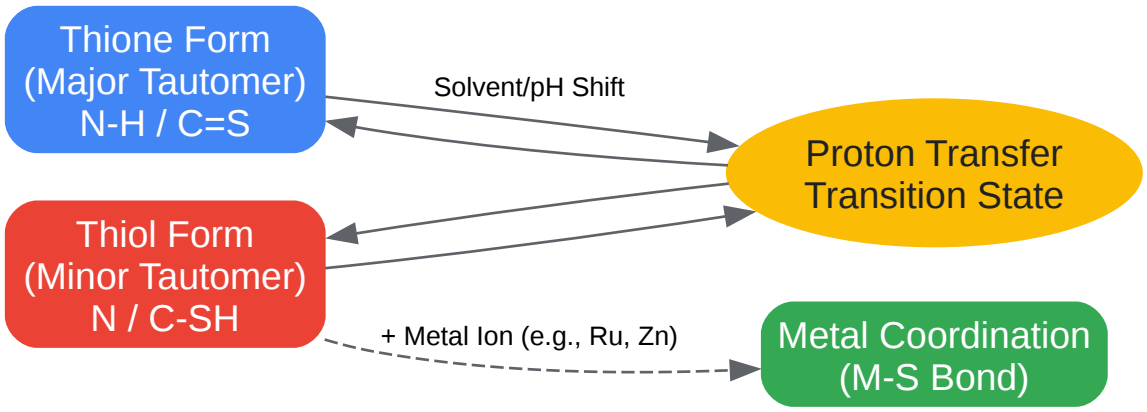
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- Thione Form (2H): Predominant in polar solvents and the solid state due to strong N-H···S hydrogen bonding.
- Thiol Form: Favored in coordination complexes (S-bonding) or high-pH environments.

DFT Insight: Computational studies (B3LYP/6-31G*) generally indicate the thione form is thermodynamically more stable by ~5-8 kcal/mol in the gas phase, a gap that widens in polar protic solvents.

Visualization: Tautomeric Equilibrium

The following diagram illustrates the proton transfer mechanism central to the compound's reactivity.



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Figure 1: Tautomeric equilibrium between 5-thione and 5-thiol forms, showing the pathway to metal coordination.

Synthesis & Purification Protocols

Accessing the 5-thione isomer requires bypassing the thermodynamic trap of the 3-thioxo isomer. Two primary routes are validated:

Method A: Thionation of 6-Methyl-1,2,4-triazin-5(2H)-one (Scalable)

This method converts the carbonyl oxygen of the easily accessible 5-one precursor to sulfur.

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Protocol:

- Precursor Synthesis: Condense ethyl pyruvate with formic hydrazide in ethanol to yield 6-methyl-1,2,4-triazin-5(2H)-one.
- Thionation: Suspend the 5-one (10 mmol) in anhydrous pyridine (20 mL).
- Reagent Addition: Add Lawesson's Reagent (6 mmol) or

  (5 mmol) under inert atmosphere (

).
- Reaction: Reflux at 110°C for 3-5 hours. Monitor via TLC (Mobile phase: 5% MeOH in DCM).
- Workup: Cool to RT. Pour into ice-cold water (100 mL). The thione precipitates as a yellow/orange solid.
- Purification: Recrystallize from ethanol/water (9:1).

Method B: Tetrazine-Thiocyanate Cycloaddition (Advanced)

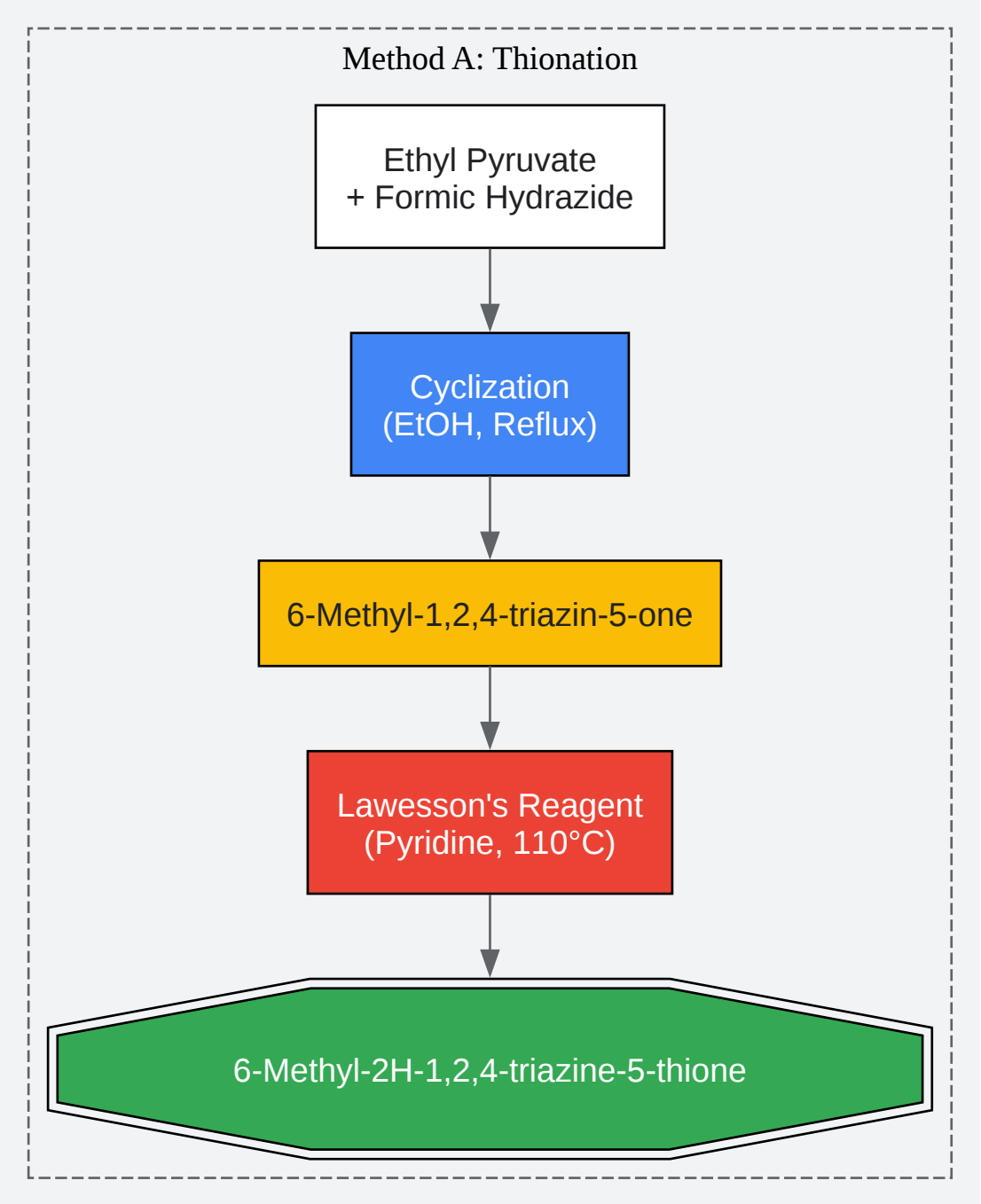
A modern, regioselective route utilizing inverse electron demand Diels-Alder (IEDDA) chemistry, ideal for generating high-purity ligands.

Protocol:

- Reactants: Dissolve 3-methyl-1,2,4,5-tetrazine (1 eq) in acetonitrile.
- Addition: Add KSCN (Potassium Thiocyanate, 1.2 eq).
- Mechanism: The reaction proceeds via nucleophilic addition followed by retro-Diels-Alder (

  extrusion).
- Isolation: Solvent evaporation and silica gel chromatography.

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Figure 2: Synthetic workflow for Method A, highlighting the critical thionation step.

Spectroscopic Characterization

This section details the "fingerprint" data required to validate the structure.

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Nuclear Magnetic Resonance (NMR)

NMR confirms the regiochemistry (methyl position) and the thione state (NH proton).

Nucleus	Chemical Shift (ppm)	Multiplicity	Assignment	Structural Insight
H	13.5 - 14.2	Broad Singlet	N-H (N2)	Confirms Thione tautomer (exchangeable with).
H	8.8 - 9.2	Singlet	H-3	Highly deshielded by adjacent N1 and N2.
H	2.3 - 2.5	Singlet	(C6)	Characteristic methyl resonance on triazine ring.
C	182.0 - 186.0	Singlet	C=S (C5)	Downfield shift typical of thione carbons (>180 ppm).
C	155.0 - 160.0	Singlet	C=N (C3)	
C	19.0 - 21.0	Singlet		

Vibrational Spectroscopy (FT-IR)

Differentiation between C=O (precursor) and C=S (product) is critical.

- Thione (C=S): Look for a strong band at 1150–1200 cm

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. Absence of the strong Carbonyl band (1650–1700 cm

) confirms successful thionation.

- Amine (N-H): Broad band at 3100–3250 cm

  , indicating H-bonding in the solid lattice.

UV-Vis Spectroscopy

- Solvent: Methanol or Acetonitrile.
- : ~270 nm (

) and ~340-360 nm (

).
- Observation: The

  transition involving the sulfur lone pair is responsible for the compound's characteristic yellow/orange color.

Crystallographic Analysis

X-ray diffraction (XRD) is the ultimate arbiter of the tautomeric state in the solid phase.

- Crystal System: Typically Monoclinic or Triclinic.
- Packing: The molecules form centrosymmetric dimers linked by N–H···S hydrogen bonds (

).
- Planarity: The triazine ring is strictly planar. The C=S bond length is approx 1.67 Å, intermediate between a single C-S (1.82 Å) and double C=S (1.60 Å), indicating significant resonance delocalization.

Analytical Quality Control (QC) Checklist

For researchers validating a batch, the following criteria must be met:

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- Appearance: Yellow to orange crystalline solid.
- Melting Point: Sharp range (typically >180°C, decomposition often observed).
- Solubility: Soluble in DMSO, DMF, hot Ethanol. Poorly soluble in water and non-polar solvents (Hexane).
- Mass Spectrometry (ESI-HRMS):
  - Ionization Mode: Positive (

) or Negative (

).
  - Target Mass:

    (Calculated for

).

References

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